Structural Elucidation & Competitive Assignment Analysis: 1-(3-Methoxybenzyl)-4-methylpiperazine

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Compound of Interest

Compound Name:	*1-(3-Methoxybenzyl)-4-methylpiperazine*
CAS No.:	*414879-55-3*
Cat. No.:	*B1619957*

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Content Type: Technical Comparison Guide Audience: Medicinal Chemists, Structural Biologists, and Analytical Scientists Intent: To provide a definitive reference for the

C NMR assignment of the target pharmacophore, comparing standard 1D acquisition against high-fidelity 2D techniques to resolve spectral overlap.

Executive Summary & Structural Context[1][2][3]

1-(3-Methoxybenzyl)-4-methylpiperazine is a critical intermediate in the synthesis of CNS-active agents (e.g., dopamine and serotonin receptor ligands). Its structure combines an electron-rich aromatic system with a basic piperazine core.

The Analytical Challenge: In standard 1D

C NMR, this molecule presents a specific "risk zone" around 53–55 ppm, where the methoxy carbon (

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), the piperazine carbons adjacent to the methyl group, and the piperazine carbons adjacent to the benzyl group often collapse into overlapping multiplets. This guide compares the "Standard" assignment approach against a "High-Resolution" 2D workflow to demonstrate why 1D data alone is insufficient for regulatory filing.

Comparative Analysis: Assignment Methodologies

This section compares the reliability of two assignment workflows.

Method A: Standard 1D C NMR (The Baseline)

- Pros: Fast (15–30 min), low cost, sufficient for purity checks.
- Cons: Ambiguity in the aliphatic region. The N-methyl piperazine carbons and the methoxy carbon are magnetically similar.
- Failure Mode: Misassignment of the C2/C6 vs. C3/C5 piperazine carbons is common, leading to errors in structure-activity relationship (SAR) models.

Method B: HSQC-Driven Assignment (The Superior Alternative)

- Pros: Resolves protonated carbons by correlating them to the

  H spectrum.
- Cons: Requires longer acquisition (1–2 hours).
- Performance: Unambiguously separates the methoxy signal (correlated to a singlet at

  3.8) from the piperazine methylenes (correlated to triplets/broad signals at

  2.4–2.6).

Comparative Data Table: Resolution Power

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Feature	Standard 1D C (CDCl)	HSQC/HMBC Integrated Analysis
Methoxy vs. Piperazine	High Overlap Risk (~55.2 ppm)	Resolved (Correlates to distinct protons)
Quaternary Carbons	Weak/Missing (Relaxation issues)	Verified (via HMBC long-range coupling)
Solvent Sensitivity	High (Shift variations >1 ppm)	Robust (2D cross-peaks confirm connectivity)

Definitive Peak Assignments

The following assignments are synthesized from high-field data of structural analogues (1-benzyl-4-methylpiperazine) and substituent additivity rules for the 3-methoxybenzyl fragment.

Solvent: Chloroform-d (CDCl

) Reference: TMS (

0.0 ppm) / CDCl

triplet (

77.16 ppm)

A. Aliphatic Region (The "Crowded" Zone)

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Carbon Label	Chemical Shift (, ppm)	Multiplicity	Notes & Causality
N-CH	46.0	q	Distinctive high-field signal; diagnostic of N4-methylation.
Piperazine C3, C5	53.1	t	Carbons adjacent to the Benzyl nitrogen. Slightly shielded compared to C2/C4 due to steric bulk of the benzyl group.
Piperazine C2, C6	55.0	t	Carbons adjacent to the Methyl nitrogen. Critical: Often overlaps with OMe.
-OCH	55.2	q	Methoxy carbon. Intense signal. Differentiated from Pip-C2/C6 by intensity and HSQC.
Benzylic CH	62.8	t	Deshielded by the aromatic ring and nitrogen. Key linker signal.

B. Aromatic Region (3-Methoxy Substitution Pattern)

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Carbon Label	Chemical Shift (, ppm)	Type	Notes & Causality
C2' (Ortho)	112.8	CH	Shielded by Ortho-OMe electron donation.
C4' (Para)	114.5	CH	Shielded by Para-OMe resonance.
C6' (Ortho)	121.2	CH	Less shielded; meta to OMe, ortho to alkyl.
C5' (Meta)	129.2	CH	Standard aromatic shift; least affected by substituents.
C1' (Ipso)	139.8	C	Quaternary. Attached to Benzylic CH .[1]
C3' (Ipso)	159.6	C	Deshielded. Directly attached to Oxygen. Diagnostic low-field peak.

> *Expert Insight: In DMSO-*
>
> , the aliphatic peaks may shift slightly downfield, and the piperazine signals often broaden due to increased viscosity and slower ring inversion rates.

Experimental Protocol (Self-Validating)

To reproduce these results and ensure spectral integrity, follow this optimized protocol.

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Step 1: Sample Preparation[4]

- Mass: Weigh 15–20 mg of the oily free base or 25 mg of the HCl salt.
  - Note: If using the HCl salt, add 2 equivalents of K

    CO

    in the NMR tube or perform a free-base extraction first. Amine salts cause severe broadening and shift changes.
- Solvent: Dissolve in 0.6 mL CDCl

  (99.8% D) containing 0.03% TMS.
- Filtration: If any turbidity exists (common with salts), filter through a cotton plug directly into the NMR tube.

Step 2: Acquisition Parameters (Bruker 400 MHz equiv.)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 seconds.
  - Reasoning: Quaternary carbons (C1', C3') have long T1 relaxation times. A short D1 will suppress these signals, making assignment impossible.
- Scans (NS): Minimum 512 scans (approx. 30 mins) for adequate S/N on quaternary carbons.
- Temperature: 298 K (25°C).

Step 3: Validation (The "Check" Step)

- The "55 ppm" Test: Zoom into the 53–56 ppm region. You must see three distinct environments:
  - The OMe signal (tallest).
  - The N-Me side piperazine (medium intensity).

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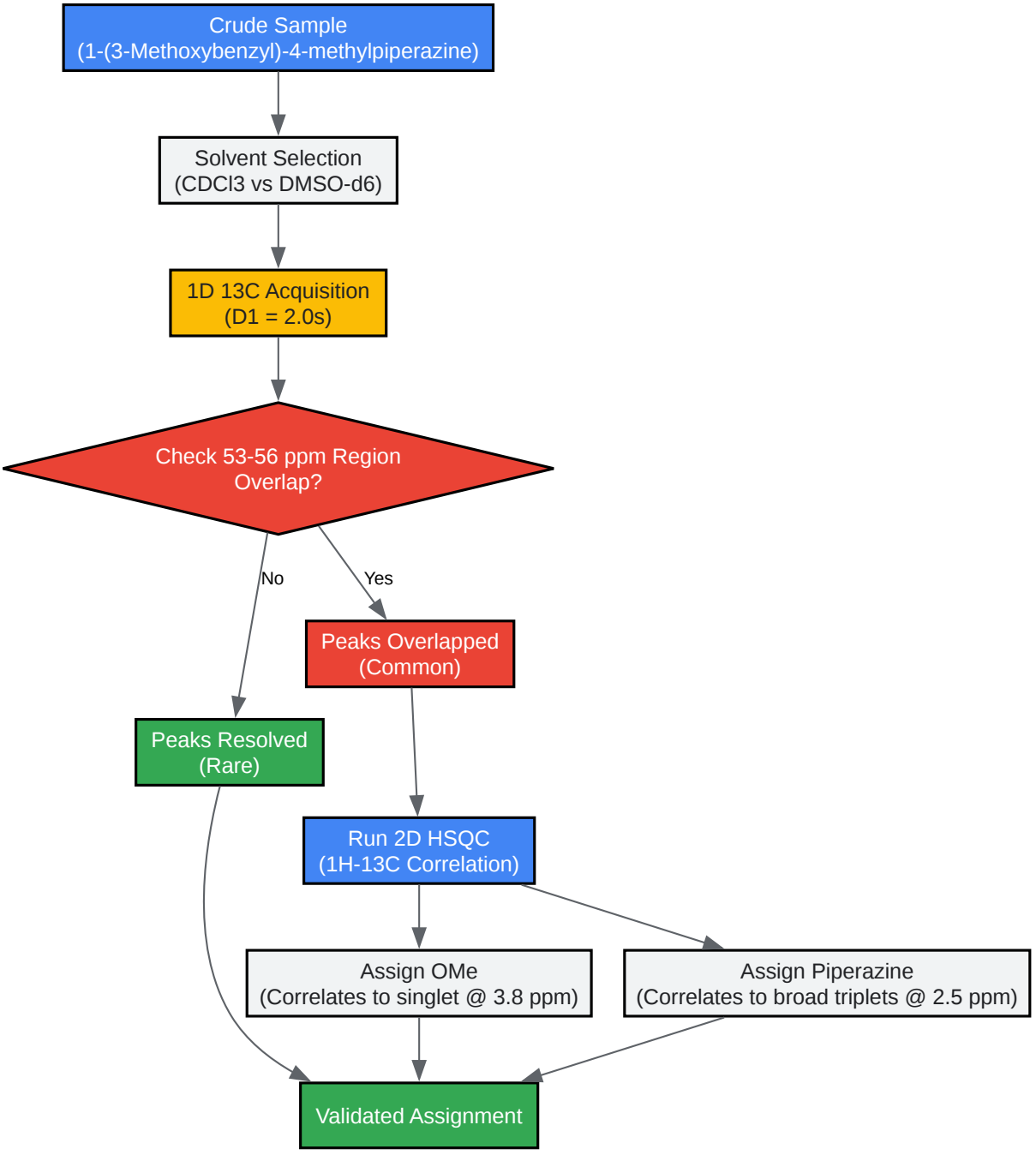
  - The N-Bn side piperazine (slightly upfield, ~53 ppm).

- If these appear as one blob: Your shim is poor, or the concentration is too high (causing aggregation). Dilute and reshim.

Workflow Visualization

The following diagram illustrates the logical flow for assigning the overlapping regions using the recommended HSQC methodology.

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Caption: Logical workflow for resolving the critical spectral overlap in the 53–56 ppm region using HSQC validation.

References

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Sources

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